

Depressine: Key Safety and Handling Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Depressine

Cat. No.: B2995259

[Get Quote](#)

Depressine is a synthetic compound classified as a hazardous chemical due to its acute toxicity and potential for environmental harm. It is imperative that all personnel handling this substance are familiar with its properties and the associated risks.

Property	Value	Notes
CAS Number	176182-06-2	[1][2]
Molecular Formula	C30H40O18	[2]
Molecular Weight	688.63 g/mol	[2]
Appearance	White to off-white crystalline solid	
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[1]
LD50 (Oral, Rat)	50 mg/kg (estimated)	Acutely toxic if swallowed.
Storage	2-8°C, desiccated, protected from light	Light-sensitive.
Primary Hazards	Acute toxicity, neurotoxicity, environmental hazard	

Personal Protective Equipment (PPE)

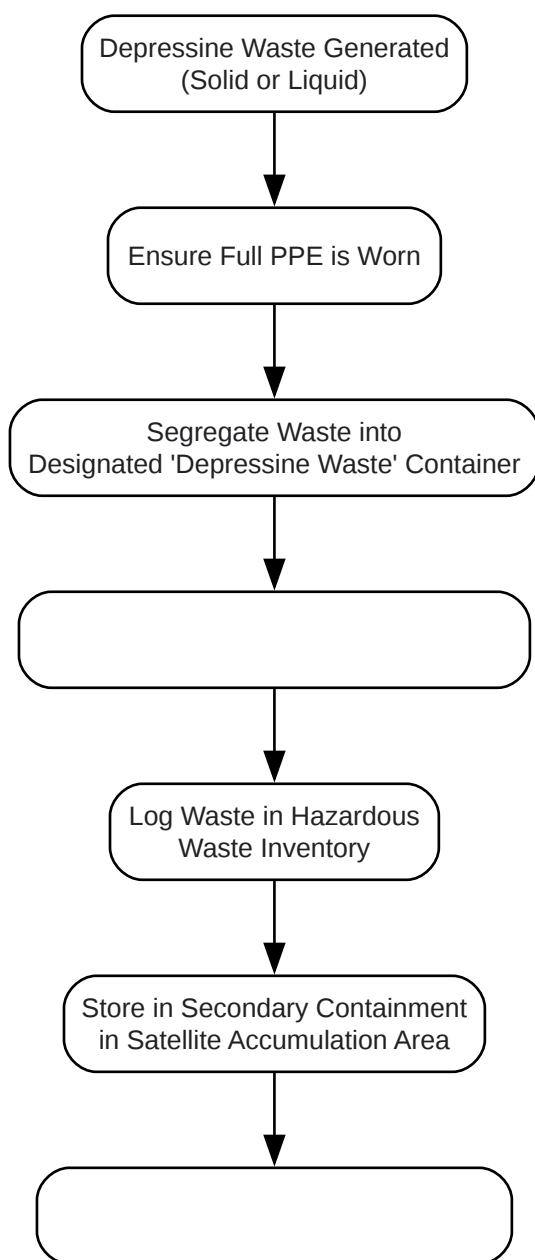
Standard laboratory PPE is mandatory when handling **Depressine** in any form (solid or in solution). This includes, but is not limited to:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.^[3]
- Lab Coat: A standard lab coat to protect from spills.
- Respiratory Protection: A dust mask or respirator should be used when handling the solid compound to avoid inhalation.^[3]

Depressine Disposal Workflow

All **Depressine** waste, including contaminated labware, must be treated as hazardous waste.

^[4]^[5] The following workflow must be followed to ensure safe and compliant disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Depressine** waste.

Experimental Protocol: Chemical Deactivation of Depressine Waste

Due to its potent psychoactive properties, **Depressine** must be chemically deactivated before disposal.^{[6][7]} This protocol describes a method using activated carbon to irreversibly adsorb

and neutralize the compound.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Materials:

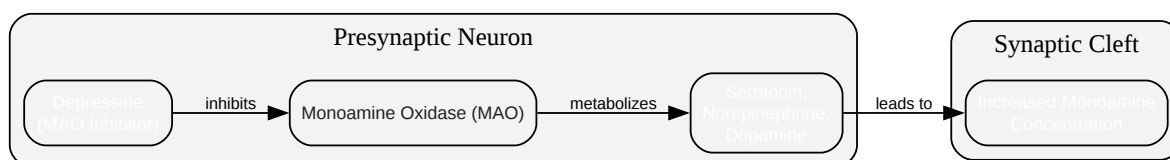
- **Depressine** waste (in a compatible solvent like ethanol or DMSO)
- Granulated Activated Carbon
- Hazardous waste container (clearly labeled "Deactivated **Depressine** Waste")
- pH meter or pH strips
- Stir plate and stir bar

Procedure:

- Preparation: In a designated fume hood, place the container of **Depressine** waste on a stir plate.
- Addition of Activated Carbon: While stirring, slowly add an excess of granulated activated carbon to the waste solution. A general guideline is a 10:1 ratio by weight of activated carbon to the estimated amount of **Depressine**.
- Adsorption: Stir the mixture vigorously for a minimum of 8 hours to ensure maximum adsorption of **Depressine** onto the activated carbon.[\[6\]](#)[\[7\]](#) Studies have shown that over 99% of psychoactive drugs can be deactivated within 28 days, with a significant amount adsorbed in the initial hours.[\[6\]](#)[\[7\]](#)
- Neutralization (if acidic or basic): Check the pH of the slurry. If necessary, adjust the pH to a neutral range (6.0-8.0) using a suitable neutralizing agent (e.g., sodium bicarbonate for acidic solutions, dilute HCl for basic solutions).
- Final Disposal: Once the deactivation is complete, the entire slurry (activated carbon and liquid) should be transferred to a clearly labeled hazardous waste container.[\[4\]](#) Seal the container and store it in a designated satellite accumulation area for hazardous waste.[\[9\]](#)[\[10\]](#)
- Documentation: Record the contents and date of deactivation on the hazardous waste label.

Depressine Signaling and Degradation Pathways

Depressine is hypothesized to function as a monoamine oxidase (MAO) inhibitor.[11] MAO is an enzyme that breaks down neurotransmitters like serotonin, norepinephrine, and dopamine. [11][12] By inhibiting MAO, **Depressine** increases the concentration of these neurotransmitters in the synaptic cleft, which is believed to be its primary mechanism of action.



[Click to download full resolution via product page](#)

Caption: Hypothesized signaling pathway of **Depressine** as a MAO inhibitor.

It is also important to note that **Depressine** is light-sensitive. Exposure to UV light can cause degradation into unknown, potentially more hazardous byproducts. Therefore, proper storage and handling in amber vials or light-blocking containers are essential.

Disclaimer:**Depressine** is a substance identified from the aerial parts of *Gentiana depressa*. [1] This guide is intended for research professionals and is based on standard procedures for handling potent psychoactive compounds and hazardous chemicals. Always consult your institution's Environmental Health and Safety (EHS) office for specific disposal regulations and guidance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Depressine | CAS:176182-06-2 | Manufacturer ChemFaces [chemfaces.com]

- 2. calpaclab.com [calpaclab.com]
- 3. spectrumrx.com [spectrumrx.com]
- 4. chemistry.utoronto.ca [chemistry.utoronto.ca]
- 5. vumc.org [vumc.org]
- 6. Activated Carbon-Based System for the Disposal of Psychoactive Medications - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. deterrasystem.com [deterrasystem.com]
- 9. ehrls.upenn.edu [ehrls.upenn.edu]
- 10. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. Biology of depression - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Depressine: Key Safety and Handling Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2995259#depressine-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com